

# 2-Chloro-5-(chloromethyl)-3-methylpyridine material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2-Chloro-5-(chloromethyl)-3-methylpyridine

Cat. No.: B116299

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## An In-depth Technical Guide to 2-Chloro-5-(chloromethyl)-3-methylpyridine

This technical guide provides a comprehensive overview of the material safety data, experimental protocols, and handling procedures for **2-Chloro-5-(chloromethyl)-3-methylpyridine**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who may work with this compound.

## Chemical and Physical Properties

**2-Chloro-5-(chloromethyl)-3-methylpyridine** is a solid, pale yellow organic compound. It is a chlorinated pyridine derivative and is often used as an intermediate in the synthesis of pharmaceuticals and pesticides.

Table 1: Physical and Chemical Properties of **2-Chloro-5-(chloromethyl)-3-methylpyridine**

Property	Value
CAS Number	150807-88-8
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Cl <sub>2</sub> N
Molecular Weight	176.04 g/mol
Appearance	Pale yellow solid
Melting Point	58 to 62 °C
Boiling Point	269.4 ± 35.0 °C at 760 Torr (Predicted)
Density	1.270 ± 0.06 g/cm <sup>3</sup> (Predicted)
Solubility	Insoluble in water

## Hazard Identification and Safety Precautions

This compound is classified as a hazardous substance and requires careful handling to avoid exposure.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

## Personal Protective Equipment (PPE)

Due to its corrosive and irritant nature, appropriate personal protective equipment must be worn at all times when handling **2-Chloro-5-(chloromethyl)-3-methylpyridine**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes. An apron may be required for larger quantities.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used if ventilation is inadequate or for spill cleanup.

## Experimental Protocols

### Synthesis of 2-Chloro-5-(chloromethyl)pyridine

A common method for the synthesis of the related compound, 2-chloro-5-(chloromethyl)pyridine, involves the chlorination of 2-chloro-5-methylpyridine. The following is a general laboratory-scale procedure that can be adapted.<sup>[1]</sup>

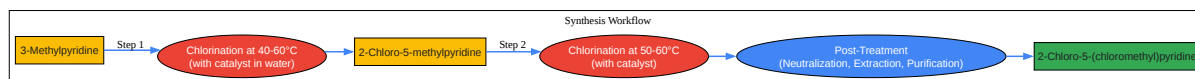
Materials:

- 2-Chloro-5-methylpyridine
- Chlorine gas
- Catalyst (e.g., a supported palladium chloride catalyst)<sup>[2]</sup>
- Reaction medium (e.g., water or an organic solvent)<sup>[1]</sup>
- Inert gas (e.g., nitrogen)<sup>[2]</sup>

Procedure:

- Set up a reaction vessel equipped with a stirrer, gas inlet, and a condenser. The reaction should be carried out in a well-ventilated fume hood.

- Charge the reactor with 2-chloro-5-methylpyridine and the chosen reaction medium.[1]
- If using a solid catalyst, add it to the mixture.[2]
- Heat the mixture to the reaction temperature (typically between 50-60 °C).[1]
- Introduce chlorine gas into the reaction mixture at a controlled rate.[1]
- Monitor the reaction progress using an appropriate analytical technique (e.g., GC-MS or TLC).
- Upon completion, stop the flow of chlorine gas and cool the reaction mixture to room temperature.
- Post-treatment may involve neutralization, extraction, and purification by crystallization or chromatography to obtain the final product.[1]



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Caption: A simplified workflow for the two-step synthesis of 2-Chloro-5-(chloromethyl)pyridine.

## Laboratory Handling and Storage Protocol

Handling:

- Always handle **2-Chloro-5-(chloromethyl)-3-methylpyridine** in a well-ventilated chemical fume hood.[3]
- Wear the appropriate PPE as detailed in Table 3.
- Avoid inhalation of dust and contact with skin and eyes.

- Use spark-proof tools and avoid generating dust.
- Ensure that an eyewash station and safety shower are readily accessible.[3]

#### Storage:

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and metals.
- Segregate from food and drink.

## Emergency Procedures

### First Aid Measures

Table 4: First Aid Procedures

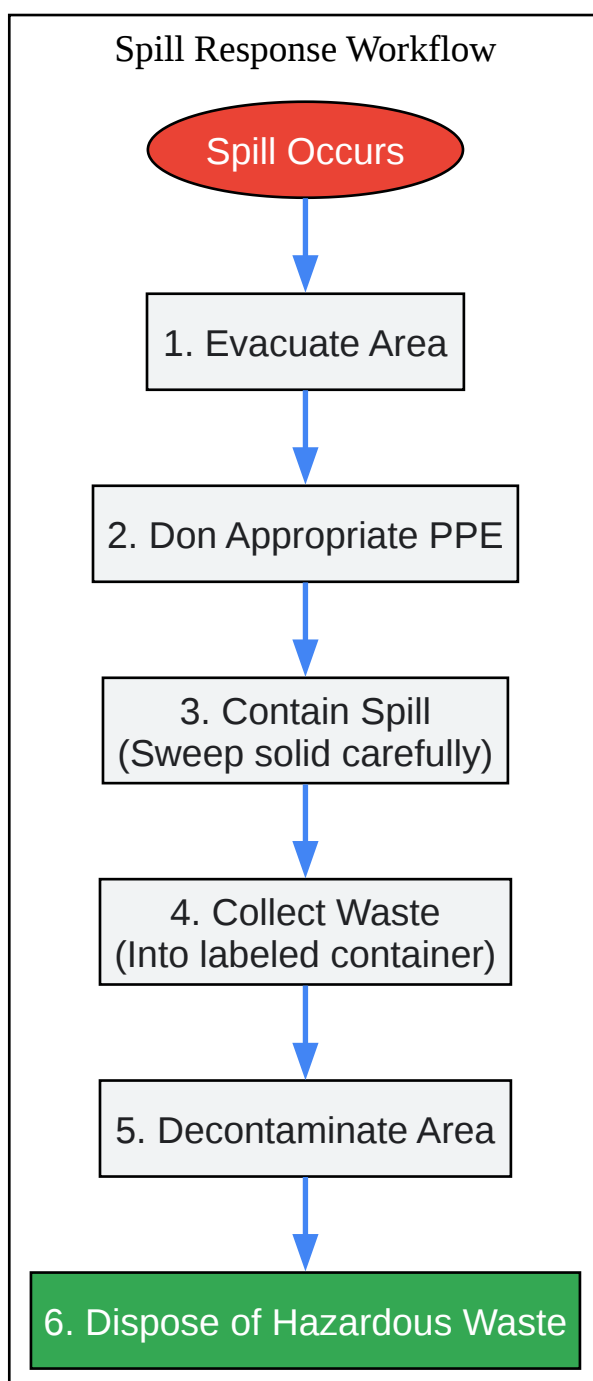
Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Spill Response Protocol

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

- **Evacuate:** Immediately evacuate the area of all non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Protect:** Don the appropriate PPE, including respiratory protection.
- **Contain:** For a solid spill, carefully sweep the material to avoid generating dust.<sup>[4]</sup> For a small liquid spill, use an inert absorbent material.
- **Neutralize (for acid spills):** For acidic corrosive solids, cautiously apply a neutralizing agent like sodium bicarbonate.<sup>[4]</sup>

- Collect: Place the spilled material and any contaminated absorbents into a sealed, labeled container for hazardous waste disposal.<sup>[4]</sup>
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the waste according to institutional and local regulations for chlorinated organic compounds.



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Caption: A step-by-step workflow for responding to a spill of a solid corrosive material.

## Waste Disposal



Waste containing **2-Chloro-5-(chloromethyl)-3-methylpyridine** must be treated as hazardous waste.

- Solid Waste: Collect in a sealed, labeled container.
- Contaminated Materials: Any materials used for cleanup (e.g., absorbents, PPE) should also be placed in a sealed container for hazardous waste disposal.
- Disposal Method: The waste should be disposed of through a licensed hazardous waste disposal company, typically via incineration.<sup>[5]</sup> Do not dispose of this chemical down the drain or in regular trash. Always follow local and institutional regulations for chemical waste disposal.

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## References

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